

# "Tridecyl neopentanoate" molecular structure and conformational analysis

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## Compound of Interest

Compound Name: *Tridecyl neopentanoate*

Cat. No.: *B010582*

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An In-depth Technical Guide to the Molecular Structure and Conformational Analysis of **Tridecyl Neopentanoate**

## Authored by: A Senior Application Scientist Abstract

**Tridecyl neopentanoate** (CAS No: 106436-39-9) is a branched-chain ester widely utilized in the cosmetics and personal care industries as an emollient and skin-conditioning agent.<sup>[1][2]</sup> Its efficacy and desirable sensory profile—a light, non-greasy feel with excellent spreadability—are direct consequences of its unique molecular architecture.<sup>[3]</sup> This guide provides a detailed examination of the molecular structure of **tridecyl neopentanoate**, followed by a comprehensive conformational analysis. We will explore the interplay between its sterically hindered neopentanoate head group and its flexible tridecyl tail, elucidating how these features govern its physicochemical properties. This document is intended for researchers, formulation scientists, and professionals in drug development who require a deep understanding of this molecule's structure-function relationship.

## Molecular Identity and Synthesis

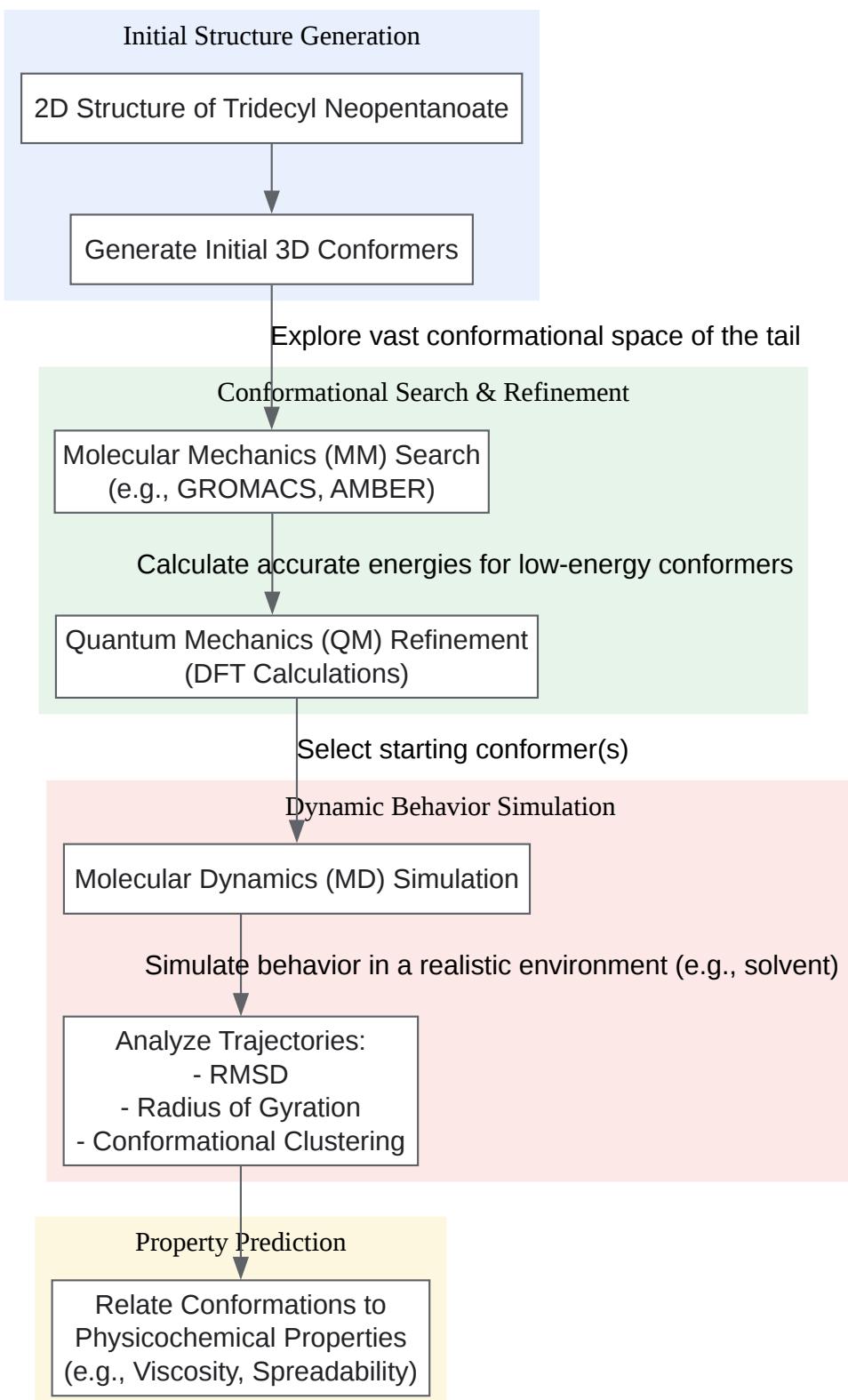
**Tridecyl neopentanoate** is the ester formed from the reaction of neopentanoic acid (also known as pivalic acid) and tridecyl alcohol.<sup>[1]</sup> Its fundamental properties are summarized in the table below.

Property	Value	Source(s)
IUPAC Name	tridecyl 2,2-dimethylpropanoate	[4]
Synonyms	Ceraphyl 55, Crodamol TDNP, Trivent NP-13	[4][5]
Molecular Formula	C <sub>18</sub> H <sub>36</sub> O <sub>2</sub>	[4][6]
Molecular Weight	284.5 g/mol	[4]
CAS Number	106436-39-9	[1]
SMILES	CCCCCCCCCCCCCOC(=O)C(C)(C)C	[4][6]

The primary route for its industrial synthesis is the Fischer-Speier esterification, an acid-catalyzed reaction between the carboxylic acid and the alcohol.[7][8] The process involves protonation of the carbonyl oxygen of neopentanoic acid, which enhances the electrophilicity of the carbonyl carbon for nucleophilic attack by tridecyl alcohol. Water is eliminated, and subsequent deprotonation yields the final ester product.[8] The use of a bulky carboxylic acid like neopentanoic acid can slow the reaction rate compared to unhindered acids, requiring optimized conditions to drive the equilibrium toward the product.[8]

## Elucidation of Molecular Structure

The structure of **tridecyl neopentanoate** is characterized by two distinct moieties: a sterically demanding neopentanoate "head" and a long, flexible tridecyl "tail." This duality is central to its physical properties.

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